

A Technical Guide to 3-Pyridylacetic Acid Hydrochloride: Properties, Synthesis, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Pyridylacetic acid hydrochloride

Cat. No.: B139186

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Pyridylacetic acid hydrochloride is a pivotal chemical intermediate with significant applications in the pharmaceutical industry.[1] It serves as a crucial building block in the synthesis of various active pharmaceutical ingredients (APIs), most notably risedronate sodium, a bisphosphonate used in the treatment of osteoporosis and other bone-related disorders.[2] This compound is also recognized as a metabolite of nicotine and other tobacco alkaloids.[3] Its versatile chemical nature, possessing both a pyridine ring and a carboxylic acid function, makes it a subject of interest for various organic synthesis endeavors.[2][4] This technical guide provides an in-depth overview of the physical and chemical characteristics, synthesis protocols, and analytical methodologies for **3-Pyridylacetic acid hydrochloride**.

Physical and Chemical Characteristics

3-Pyridylacetic acid hydrochloride is typically a white to light yellow or beige crystalline powder.[5][6] It is known to be hygroscopic and should be stored in an inert atmosphere at room temperature.[5]

Quantitative Physical and Chemical Data

Property	Value	References
Molecular Formula	C7H8ClNO2	[6]
Molecular Weight	173.6 g/mol	[6]
CAS Number	6419-36-9	[6]
Melting Point	161-163 °C (lit.)	[5][6][7]
Boiling Point	301.6°C at 760 mmHg	[7]
Flash Point	136.2°C	[7]
Solubility	Soluble in water.[7][8] Sparingly soluble in DMSO and slightly soluble in methanol.[5][6]	[5][6][7][8]
Appearance	White to light yellow or beige crystalline powder, crystals, and/or chunks.	[5][6][7]
Purity	≥98%	[9]
Storage Temperature	Room Temperature, under inert atmosphere.	[5][6]
Stability	Hygroscopic.[5] Stable for up to two years when stored in a tightly sealed container away from light and moisture.[9]	[5][9]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3-Pyridylacetic acid hydrochloride**.

¹H NMR Spectroscopy

- Solvent: DMSO-d₆

- Shifts (ppm): 8.937, 8.892, 8.577, 8.095, 4.013[10]
- Solvent: D₂O
- Shifts (ppm): 8.80, 8.77, 8.601, 8.100, 4.059[10]

¹³C NMR Spectroscopy

Detailed ¹³C NMR data can be found in various chemical databases.[8]

IR Spectroscopy

Infrared spectroscopy data is available and is a key method for confirming the presence of functional groups.[8][11]

Mass Spectrometry

The monoisotopic mass is 173.024356 Da, which can be verified using ESI-MS.[2]

Experimental Protocols

The synthesis of **3-Pyridylacetic acid hydrochloride** can be achieved through various routes. Below are summaries of common experimental protocols.

Synthesis from 2-Chloro-3-pyridineacetic Acid

This method involves the catalytic hydrogenation of 2-chloro-3-pyridineacetic acid.

Methodology:

- Prepare a 25% mass fraction solution of 2-chloro-3-pyridineacetic acid sodium salt from 50 grams of 2-chloro-3-pyridineacetic acid.[5][12]
- Add 47 g of 30% sodium hydroxide solution, stir well, and filter any insoluble polymer.[5][12]
- To the filtrate, add a 20% Raney nickel catalyst and heat to 90-95°C.[5][12]
- Introduce hydrogen gas at atmospheric pressure or 1 MPa to carry out the reaction.[5][12]
- After the reaction is complete, remove the catalyst by filtration.[5][12]

- Adjust the filtrate to pH 4 with hydrochloric acid.[\[5\]](#)[\[12\]](#)
- Add activated carbon for decolorization and then remove the solvent to obtain a viscous liquid containing NaCl crystals.[\[5\]](#)[\[12\]](#)
- Add 100 g of anhydrous ethanol to the viscous liquid, dissolve completely, and filter to get an ethanol solution of 3-pyridylacetic acid.[\[5\]](#)[\[12\]](#)
- Remove the ethanol to obtain a viscous liquid. Water can be added and removed again to ensure dryness.[\[5\]](#)[\[12\]](#)
- Add 50 g of water and 35 g of hydrochloric acid and react at 50°C to form the salt.[\[5\]](#)
- Dry the solution to remove water, yielding a viscous solid.[\[5\]](#)
- Cool to room temperature, wash with 50 g of anhydrous ethanol, filter, and rinse the solid with a small amount of ethanol.[\[5\]](#)
- Dry the final product to obtain **3-pyridylacetic acid hydrochloride**.[\[5\]](#)

Synthesis from 3-Vinylpyridine

This two-step chemical reaction provides a direct route to the target compound.

Methodology:

- Formation of 3-pyridyl thioacetic acid morpholine:
 - To 86.8 g of 3-vinylpyridine, add 79 g of morpholine and 29 g of sulfur under stirring.[\[13\]](#)
 - Heat the mixture to reflux for 14 hours.[\[13\]](#)
 - Pour the reactant into ice water and filter the resulting crystals.[\[13\]](#)
 - Wash the crystals with ice water and air dry to yield 3-pyridyl thioacetic acid morpholine.[\[13\]](#)
- Hydrolysis to **3-Pyridylacetic acid hydrochloride**:

- Mix 160.2 g of 3-pyridyl thioacetyl morpholine with 182 ml of hydrochloric acid and reflux for 5 hours.[13]
- Filter the solution, and concentrate under reduced pressure.[13]
- Cool the concentrate to induce crystallization.[13]
- Refine the crystals with 110 ml of concentrated hydrochloric acid and dry to obtain the final product.[13]

Analytical Methodologies

High-performance liquid chromatography (HPLC) is a common analytical technique for assessing the purity of **3-Pyridylacetic acid hydrochloride** and related compounds.

HPLC Method

- Column: Primesep N stationary phase column.[14]
- Mobile Phase: An isocratic method with a simple mobile phase of water and acetonitrile (MeCN) with an ammonium formate buffer.[14]
- Detection: UV detection.[14]

This method can be used to separate 2-Pyridylacetic acid hydrochloride, **3-Pyridylacetic acid hydrochloride**, and 4-Pyridylacetic acid hydrochloride.[14]

Visualizations

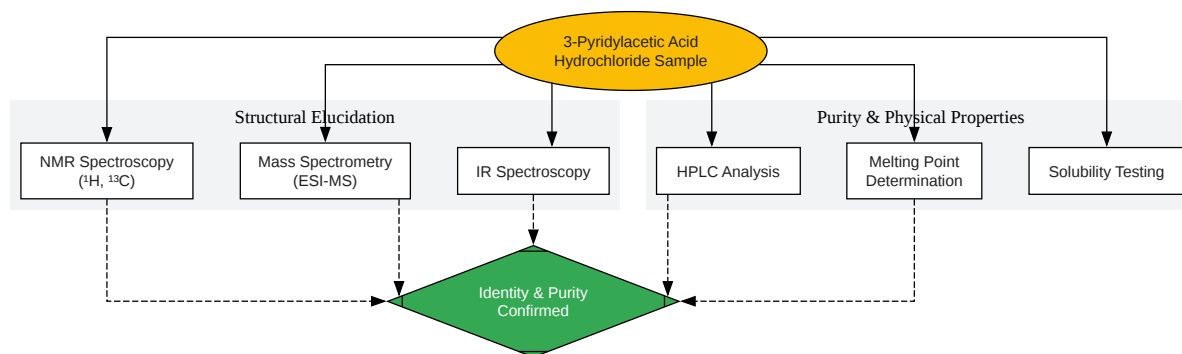
Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **3-Pyridylacetic acid hydrochloride**.

Analytical Characterization Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the analytical characterization of **3-Pyridylacetic acid hydrochloride**.

Conclusion

3-Pyridylacetic acid hydrochloride is a compound of significant interest to the pharmaceutical and chemical industries. A thorough understanding of its physical and chemical properties, coupled with robust synthesis and analytical methods, is essential for its effective utilization in research and development. This guide provides a comprehensive overview of these key aspects to support professionals in the field.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. 3-Pyridylacetic acid hydrochloride | 6419-36-9 | Benchchem [benchchem.com]
- 3. 3-Pyridineacetic acid | C7H7NO2 | CID 108 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Pyridylacetic acid hydrochloride | DPP-4 | TargetMol [targetmol.com]
- 5. 3-Pyridylacetic acid hydrochloride CAS#: 6419-36-9 [m.chemicalbook.com]
- 6. 3-Pyridylacetic Acid Hydrochloride Exporters and Suppliers [sgtlifesciences.com]
- 7. chembk.com [chembk.com]
- 8. Page loading... [wap.guidechem.com]
- 9. 3-Pyridylacetic Acid HCl - High Quality Organic Compound at Attractive Price [maksons.co.in]
- 10. 3-Pyridylacetic acid hydrochloride(6419-36-9) 1H NMR spectrum [chemicalbook.com]
- 11. 3-Pyridylacetic acid hydrochloride(6419-36-9) IR2 spectrum [chemicalbook.com]
- 12. 3-Pyridylacetic acid hydrochloride | 6419-36-9 [chemicalbook.com]
- 13. CN101117331A - Method for preparing 3-pyridine acetic acid hydrochloride - Google Patents [patents.google.com]
- 14. 3-Pyridylacetic acid hydrochloride | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [A Technical Guide to 3-Pyridylacetic Acid Hydrochloride: Properties, Synthesis, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139186#physical-and-chemical-characteristics-of-3-pyridylacetic-acid-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com